

safe handling and storage procedures for 4-Chloro-N-cyclopentylbenzylamine

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Compound of Interest

Compound Name: 4-Chloro-N-cyclopentylbenzylamine

Cat. No.: B185340

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Application Notes and Protocols for 4-Chloro-N-cyclopentylbenzylamine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **4-Chloro-N-cyclopentylbenzylamine** (CAS RN: 66063-15-8). It is intended to provide guidance to laboratory personnel on minimizing risks associated with the use of this compound.

Chemical and Physical Properties

4-Chloro-N-cyclopentylbenzylamine is an organic compound that is primarily used as a reagent in organic synthesis.^{[1][2]} Its properties are summarized in the table below.

Property	Value
Molecular Formula	C ₁₂ H ₁₆ ClN ^{[1][3][4][5]}
Molecular Weight	209.71 g/mol ^[3]
Appearance	Liquid ^[5]
CAS Number	66063-15-8 ^{[1][2][3]}

Hazard Identification and Safety Precautions

4-Chloro-N-cyclopentylbenzylamine is classified as an acute toxicant, an irritant, and an environmental hazard.[3] The GHS classifications indicate that it is harmful if swallowed, toxic in contact with skin or if inhaled, and causes skin irritation.[3]

GHS Hazard Statements:

- H302: Harmful if swallowed[3]
- H311+H331: Toxic in contact with skin or if inhaled[3]
- H315: Causes skin irritation[3]
- H400: Very toxic to aquatic life[3]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

When handling **4-Chloro-N-cyclopentylbenzylamine**, the following personal protective equipment should be worn:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[\[6\]](#)
- Skin Protection: Wear impervious, flame-resistant protective clothing and gloves (e.g., nitrile rubber).[\[6\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate organic vapor cartridge.[\[6\]](#)

Handling and Storage

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor or mist.[\[6\]](#) Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry and well-ventilated place. Keep in a secure, locked location.

Spill and Leak Procedures

In the event of a spill or leak:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (see section 3).
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable container for disposal.
- Clean the spill area with a suitable solvent, followed by washing with soap and water.
- Do not let the product enter drains.

First-Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.^[6]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician.^[6]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes. Consult a physician.^[6]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.^[6]

Experimental Protocol: Synthesis of a Tertiary Amine

This protocol describes a general procedure for the N-alkylation of **4-Chloro-N-cyclopentylbenzylamine**.

Materials:

- **4-Chloro-N-cyclopentylbenzylamine**
- Alkyl halide (e.g., methyl iodide)
- A non-nucleophilic base (e.g., triethylamine)
- Anhydrous aprotic solvent (e.g., acetonitrile)
- Nitrogen or Argon gas supply
- Standard laboratory glassware (round-bottom flask, condenser, magnetic stirrer, etc.)
- Heating mantle
- Ice bath

Procedure:

- **Reaction Setup:** Assemble a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a gas outlet to a bubbler, and a rubber septum. Purge the

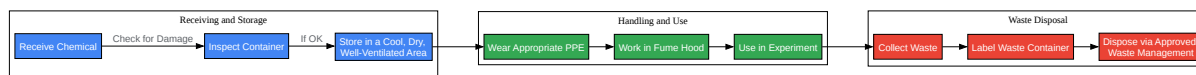
system with nitrogen or argon gas for 10-15 minutes.

- **Reagent Addition:** In the flask, dissolve **4-Chloro-N-cyclopentylbenzylamine** (1 equivalent) and triethylamine (1.2 equivalents) in anhydrous acetonitrile under a positive pressure of inert gas.
- **Initiation of Reaction:** Cool the solution in an ice bath. Slowly add the alkyl halide (1.1 equivalents) to the stirred solution via a syringe through the septum.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Heat the mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Filter the reaction mixture to remove the triethylamine hydrohalide salt.
- **Purification:** Concentrate the filtrate under reduced pressure. Purify the crude product by column chromatography on silica gel.
- **Characterization:** Characterize the purified product by appropriate analytical techniques (e.g., NMR, MS).

Safety Considerations during the Experiment:

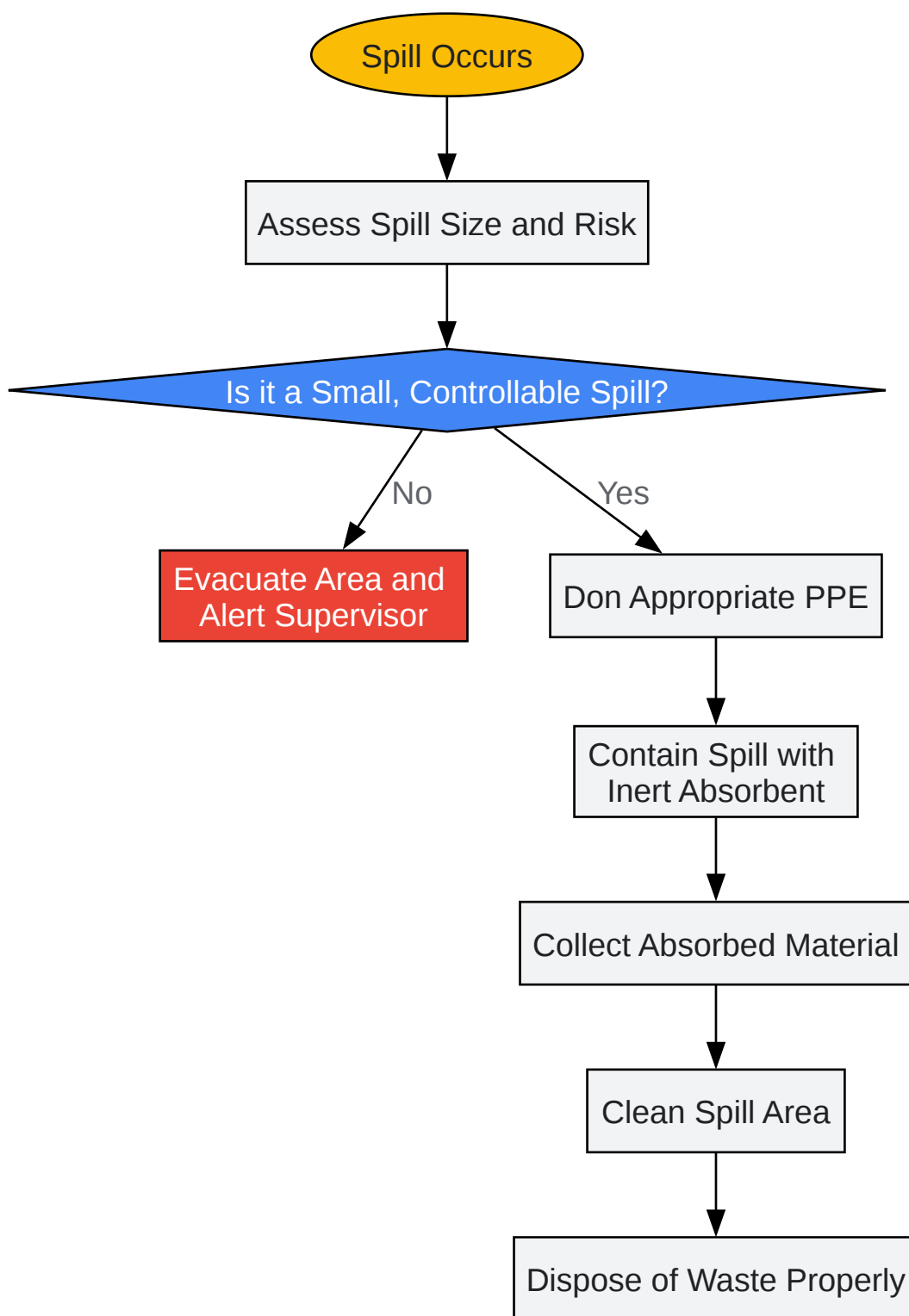
- Perform all steps in a well-ventilated chemical fume hood.
- Wear appropriate PPE at all times.
- Handle all reagents and solvents with care, following their respective safety data sheets.
- Use an ice bath to control the initial exothermic reaction.
- Ensure the reaction is properly quenched before work-up.

Visualizations



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Caption: Workflow for the safe handling of **4-Chloro-N-cyclopentylbenzylamine**.



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Caption: Decision flowchart for responding to a spill of **4-Chloro-N-cyclopentylbenzylamine**.

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